

# A Technical Guide to the Physical Properties of Sulfuryl Fluoride

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## Compound of Interest

Compound Name: Sulfuryl fluoride

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## Introduction

**Sulfuryl fluoride** (SO<sub>2</sub>F<sub>2</sub>) is a widely utilized fumigant insecticide.<sup>[1]</sup> A comprehensive understanding of its physical properties at standard conditions is paramount for its safe handling, application, and for the development of potential safety measures or alternative compounds. This technical guide provides an in-depth overview of the core physical characteristics of **sulfuryl fluoride**, methodologies for their experimental determination, and a logical framework for assessing its hazards.

## Core Physical Properties

At standard conditions, **sulfuryl fluoride** is a colorless and odorless gas.<sup>[2][3][4]</sup> It is shipped as a liquefied gas under its own vapor pressure.<sup>[3]</sup> The compound is non-flammable and non-corrosive.<sup>[2]</sup>

## Quantitative Physical Data

A summary of the key quantitative physical properties of **sulfuryl fluoride** is presented in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	SO <sub>2</sub> F <sub>2</sub>	
Molar Mass	102.06 g/mol [1]	
Boiling Point	-55.2 °C (-67.4 °F; 217.9 K)[2]	at 760 mmHg
Melting Point	-135.8 °C (-212.4 °F; 137.3 K) [5]	
Vapor Pressure	1.7 x 10 <sup>3</sup> kPa (12,751 mmHg) [2]	at 21 °C (69.8 °F)
Density (Gas)	4.172 g/L[1]	
Density (Liquid)	1.632 g/mL[1]	at 0 °C, under compressed gas
Solubility in Water	0.075 g / 100 g (750 ppm)[6][7]	at 25 °C (77 °F) and pH 7[7]
Solubility in Organic Solvents	Soluble in ethanol, toluene, and carbon tetrachloride[7]	

## Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial. The following sections detail standard experimental methodologies for key properties of gaseous compounds like **sulfuryl fluoride**.

### Determination of Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the external pressure. For a liquefied gas like **sulfuryl fluoride**, a common method is distillation.[8]

Methodology:

- A sample of liquid **sulfuryl fluoride** is placed in a distillation flask.
- The flask is gently heated, and the temperature of the vapor is monitored with a thermometer or a temperature probe.[8]

- The temperature at which the vapor and liquid are in equilibrium, and the vapor is condensing, is recorded as the boiling point.<sup>[8]</sup> This temperature should remain constant during the distillation of the pure substance.<sup>[8]</sup>

## Determination of Vapor Pressure

Vapor pressure is a measure of a substance's volatility. Several methods can be employed for its determination.<sup>[9]</sup><sup>[10]</sup>

Static Method:

- A small amount of liquid **sulfuryl fluoride** is introduced into a closed container (a static apparatus) from which all other gases have been evacuated.<sup>[10]</sup>
- The container is placed in a temperature-controlled bath.
- The pressure inside the container at equilibrium is measured using a pressure transducer. This pressure corresponds to the vapor pressure of the substance at that temperature.<sup>[11]</sup>

## Determination of Gas Density

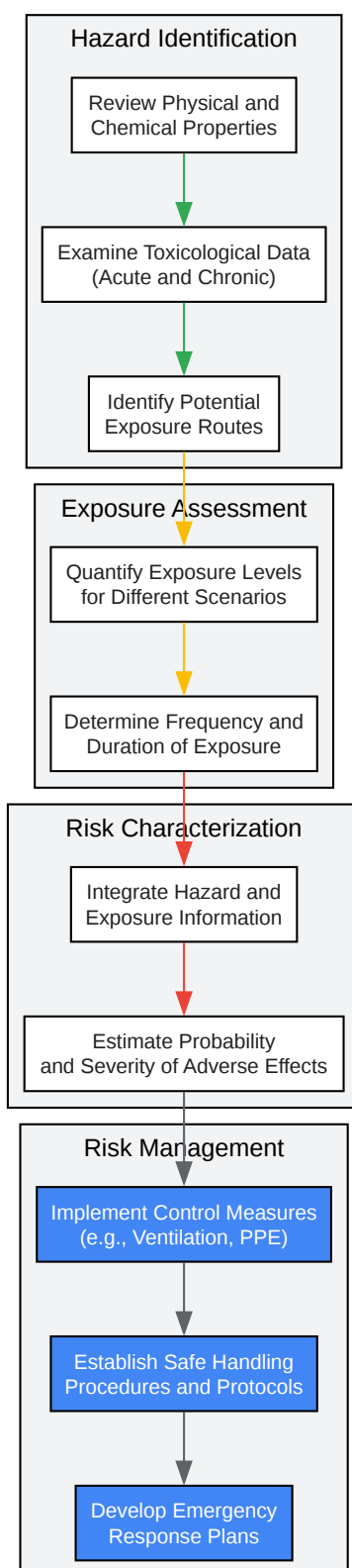
The density of a gas is its mass per unit volume.

Methodology:

- A container of a known volume (e.g., a gas syringe or a calibrated flask) is first weighed when empty (evacuated).<sup>[12]</sup><sup>[13]</sup>
- The container is then filled with **sulfuryl fluoride** gas at a known temperature and pressure.<sup>[13]</sup>
- The container filled with the gas is weighed again.
- The mass of the gas is determined by subtracting the mass of the empty container from the mass of the filled container.<sup>[12]</sup>
- The density is then calculated by dividing the mass of the gas by the known volume of the container.<sup>[12]</sup>

## Logical Framework for Hazard Assessment

Given the toxic nature of **sulfuryl fluoride**, a structured approach to hazard identification and risk assessment is essential for researchers and professionals. The following diagram illustrates a logical workflow for this process.



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Caption: Logical workflow for chemical hazard assessment.

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## References

- 1. Sulfuryl fluoride - Wikipedia [en.wikipedia.org]
- 2. Sulfuryl Fluoride Technical Fact Sheet [npic.orst.edu]
- 3. Sulfuryl fluoride | F<sub>2</sub>SO<sub>2</sub> | CID 17607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sulfuryl Fluoride Supplier [taiyugas.com]
- 5. echemi.com [echemi.com]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. fluoridealert.org [fluoridealert.org]
- 8. vernier.com [vernier.com]
- 9. youtube.com [youtube.com]
- 10. Vapor pressure - Wikipedia [en.wikipedia.org]
- 11. EXPERIMENT 11: VAPOUR PRESSURE – PROCTECH 2CE3 Lab Manual [ecampusontario.pressbooks.pub]
- 12. flinnsci.com [flinnsci.com]
- 13. scranton.edu [scranton.edu]
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